

4-(Bromomethyl)phenyl acetate proper disposal procedures

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Compound of Interest

Compound Name: **4-(Bromomethyl)phenyl acetate**

Cat. No.: **B1278776**

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Proper chemical waste management is a critical component of laboratory safety and environmental stewardship. For researchers, scientists, and drug development professionals, understanding the specific disposal protocols for hazardous substances like **4-(Bromomethyl)phenyl acetate** is essential for ensuring a safe work environment and maintaining regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe and proper disposal of **4-(Bromomethyl)phenyl acetate** and associated contaminated materials.

Immediate Safety and Handling Precautions

Before handling **4-(Bromomethyl)phenyl acetate**, it is crucial to be aware of its hazards and the necessary safety measures. This substance is classified as a corrosive solid that causes severe skin burns and eye damage, is harmful if swallowed, and may cause respiratory irritation.[1][2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles and a face shield, and a lab coat.[1][2][3]
- Ventilation: Handle the chemical exclusively in a certified chemical fume hood to minimize inhalation exposure.[1][4]
- Handling: Avoid all personal contact. Do not eat, drink, or smoke in the handling area.[1] Ensure containers are kept tightly closed when not in use and store them in a designated

cool, dry, and well-ventilated location, away from incompatible materials like strong oxidizing agents.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Chemical and Hazard Profile

Properly identifying and classifying chemical waste is the first step in the disposal process. The information below is essential for completing hazardous waste manifests and ensuring proper segregation.

| Property | Data | Reference |
|-----------------------|--|---|
| Chemical Name | 4-(Bromomethyl)phenyl acetate | [1] |
| CAS Number | 52727-95-4 | [1] |
| Molecular Formula | C ₉ H ₉ BrO ₂ | |
| Physical Form | Solid | |
| Hazard Statements | H290, H302, H314, H335 | [1] [2] |
| GHS Hazard Pictograms | GHS05 (Corrosion), GHS07 (Exclamation Mark) | [2] |
| Signal Word | Danger | [1] |
| Proper Shipping Name | CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S. | [1] |
| Waste Classification | Hazardous Waste: Halogenated Organic Compound | [5] [7] |

Disposal Protocol for 4-(Bromomethyl)phenyl acetate

The following procedure outlines the required steps for the safe disposal of **4-(Bromomethyl)phenyl acetate** waste and any materials contaminated with it. This protocol is designed to comply with standard laboratory safety practices and environmental regulations.

Objective: To safely collect, segregate, and dispose of **4-(Bromomethyl)phenyl acetate** waste.

Materials:

- Designated hazardous waste container (compatible material, e.g., glass or polyethylene, with a secure lid)
- "Hazardous Waste" label
- Personal Protective Equipment (PPE) as specified above
- Spill kit with absorbent, inert material (e.g., sand, vermiculite)

Procedure:

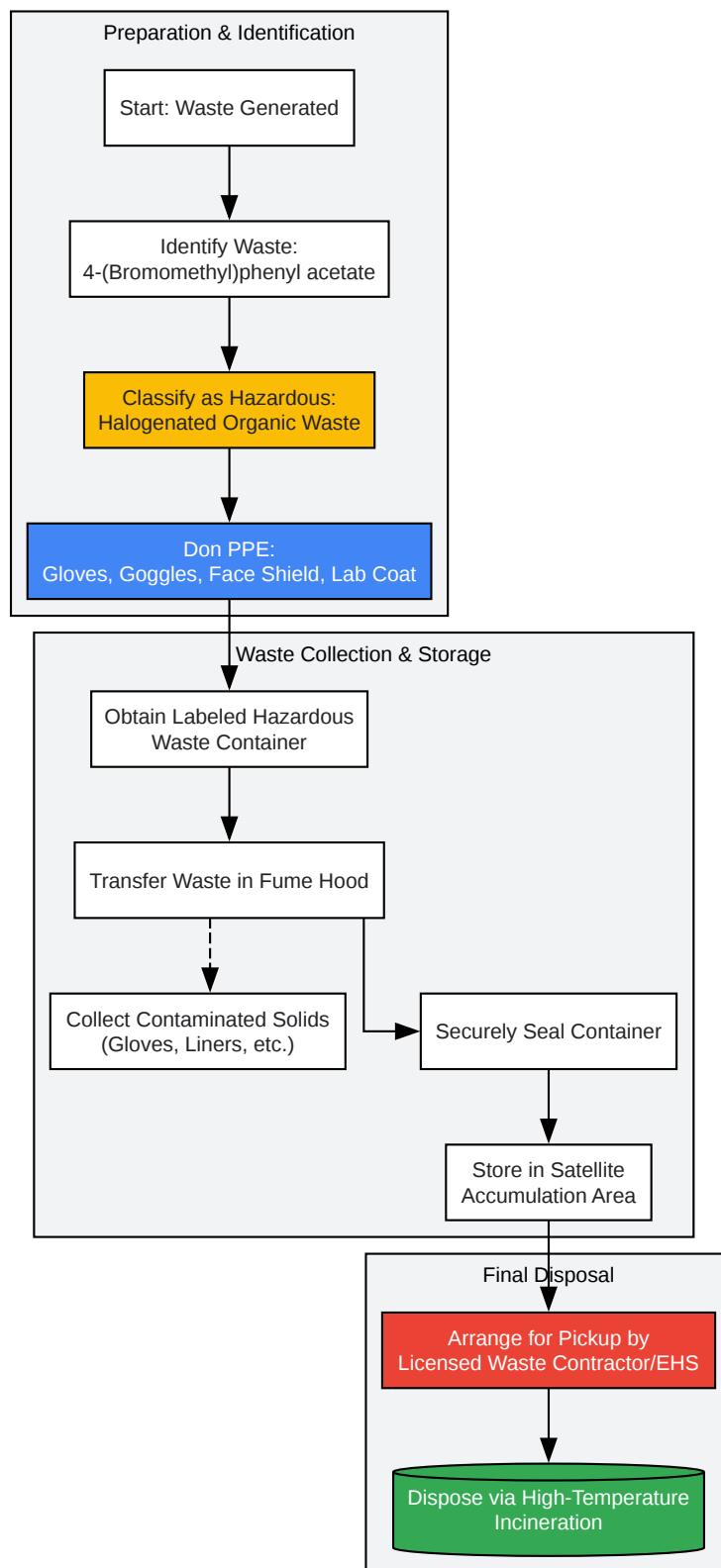
- Waste Segregation:
 - As a brominated organic compound, **4-(Bromomethyl)phenyl acetate** waste must be segregated as Halogenated Organic Waste.[5][7]
 - Do not mix this waste with non-halogenated organic solvents, aqueous waste, or other incompatible waste streams.[3][7]
- Container Preparation and Labeling:
 - Obtain a designated hazardous waste container from your institution's Environmental Health and Safety (EHS) department.[3]
 - Affix a "Hazardous Waste" label to the container before adding any waste.[4]
 - Clearly write the full chemical name, "**4-(Bromomethyl)phenyl acetate**," and list all associated hazards (Corrosive, Harmful if Swallowed) on the label.[5]
- Waste Transfer:
 - Perform all waste transfers inside a chemical fume hood.[3]

- Carefully place solid **4-(Bromomethyl)phenyl acetate** waste into the prepared container. If transferring a solution, pour carefully to avoid splashing.[3]
- Collect all contaminated materials, such as gloves, weigh boats, and absorbent pads, in a separate, clearly labeled solid hazardous waste container.[5]

- Container Sealing and Storage:
 - Securely close the waste container lid.[3]
 - Store the sealed container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[1]
 - Ensure the storage location is away from incompatible materials.[4]
- Final Disposal:
 - Once the container is full or is no longer needed, arrange for pickup by your institution's EHS or a licensed hazardous waste contractor.
 - The standard and recommended disposal method for this type of waste is high-temperature incineration at an authorized facility equipped with afterburners and flue gas scrubbers.[2][8][9]
 - Never dispose of **4-(Bromomethyl)phenyl acetate** down the drain or in regular trash.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **4-(Bromomethyl)phenyl acetate**.

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